

Technical Support Center: Optimizing Low-Temperature Performance of KFSI Electrolytes

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Compound of Interest

Compound Name: *potassium;bis(fluorosulfonyl)azani
de*

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Introduction

Potassium bis(fluorosulfonyl)imide (KFSI) has emerged as a highly promising salt for potassium-ion batteries (KIBs) due to its high ionic conductivity, excellent thermal stability, and its ability to form a stable solid electrolyte interphase (SEI) on graphite anodes.^{[1][2]} However, as with many battery systems, performance at low temperatures (LT, < 0°C) is a significant hurdle. Researchers often encounter challenges such as drastic capacity fading, increased cell polarization, and poor rate capability. These issues stem from fundamental electrochemical and physical phenomena, including increased electrolyte viscosity, sluggish ion desolvation at the electrode-electrolyte interface, and altered SEI layer properties.^{[3][4]}

This technical support center provides a comprehensive guide for researchers and scientists working to overcome these low-temperature challenges. It is structured to provide quick answers, in-depth troubleshooting, and detailed experimental protocols to guide your research and development efforts.

Frequently Asked Questions (FAQs)

Here are some of the most common questions we receive regarding the low-temperature performance of KFSI-based electrolytes.

Question	Answer
Why does my KIB's capacity drop so sharply at temperatures below -20°C?	The primary reasons are a significant increase in electrolyte viscosity and a slower rate of K⁺ desolvation at the electrode surface.[3] Increased viscosity hinders ion transport in the bulk electrolyte, while sluggish desolvation kinetics increase the charge transfer resistance, leading to large voltage polarization and reduced usable capacity.[4][5]
What is the ideal concentration range for KFSI in low-temperature applications?	While 1 M is a common starting point, optimizing concentration is key. Highly concentrated electrolytes (HCEs), such as 2.5 M or higher, can sometimes improve performance by altering the K⁺ solvation structure, which can facilitate desolvation and promote the formation of a robust, inorganic-rich SEI.[6][7] However, this often comes at the cost of increased viscosity.[8] [9] Therefore, the optimal concentration is a trade-off between ionic conductivity and interfacial properties, often falling in the 0.8 M to 2.5 M range depending on the solvent system. [7][10]
Which solvent system is best suited for low-temperature KFSI electrolytes?	Ether-based solvents, like 1,2-dimethoxyethane (DME) or diethyl ether (DEE), are generally preferred over carbonates (e.g., EC/DEC) for low-temperature applications.[11][12] Ethers typically have lower melting points and lower viscosity, and they can promote the formation of a more stable SEI.[13] Using co-solvents with very low freezing points, such as methyl propionate (MP), can further extend the operating temperature range.[3]
Can additives help improve low-temperature performance?	Yes, additives are critical. Small amounts of additives like fluoroethylene carbonate (FEC) can help form a more stable and uniform SEI

layer, which is crucial for efficient ion transport at low temperatures.^[14] Other additives may function as viscosity reducers or alter the K⁺ solvation shell to lower the energy barrier for desolvation.^{[15][16]}

Is the SEI formed at room temperature effective at low temperatures?

Not always. An SEI formed at room temperature might not have the optimal composition or morphology for low-temperature operation. The SEI can become more resistive or even brittle at low temperatures, impeding K⁺ diffusion. It is often beneficial to conduct formation cycles at lower temperatures (e.g., 10°C or 25°C) to form a more favorable SEI.^[17]

Troubleshooting Guide

This section addresses specific experimental issues, their probable causes, and recommended actions to resolve them.

Symptom / Observation	Probable Cause(s)	Recommended Actions & Explanations
1. High and Unstable Polarization (Large voltage hysteresis between charge/discharge)	A. High Charge Transfer Resistance: The energy required to remove the solvent shell from the K⁺ ion at the electrode surface is too high at low temperatures.[3] B. Highly Resistive SEI: The SEI layer formed on the anode is too thick, too dense, or has poor ionic conductivity at the target temperature.[18] C. High Electrolyte Viscosity: The bulk electrolyte is too viscous, slowing down K⁺ transport from the bulk to the electrode surface.[8][19]	A. Modify Solvation Structure: i. Increase Salt Concentration: Move to a higher concentration (e.g., 2.5 M KFSI) to encourage the formation of contact-ion pairs (CIPs), where the anion is part of the primary solvation shell. This can lower the desolvation energy.[3][7] ii. Use Weakly Solvating Solvents: Employ ether-based solvents like DME or DEE, which bind less strongly to K⁺ than carbonate solvents, facilitating easier desolvation.[12][13] B. Optimize the SEI: i. Introduce SEI-forming Additives: Add 1-5 wt% of Fluoroethylene Carbonate (FEC) to the electrolyte. FEC is preferentially reduced to form a stable, F-rich SEI that can improve K⁺ transport kinetics.[14] ii. Low-Temperature Formation Protocol: Perform the initial cell formation cycles at a moderate temperature (e.g., 10-25°C) instead of elevated temperatures. This can lead to a more uniform and less resistive SEI.[17] C. Reduce Electrolyte Viscosity: i. Add a Co-solvent/Diluent: Introduce a low-viscosity, low-

melting-point co-solvent like methyl propionate (MP) or tetrafluoroethyl tetrafluoropropyl ether (TTE) to the primary solvent system.[3] [10] This physically reduces the bulk viscosity, improving mass transport.

2. Rapid Capacity Fade Over Cycles at Low Temperature

A. Unstable SEI: The SEI is not robust and continuously cracks and reforms during cycling due to volume changes in the electrode, consuming potassium and electrolyte.[6] [14] B. Potassium Dendrite Formation: Sluggish kinetics can lead to uneven K⁺ deposition on the anode, resulting in the growth of dendrites that can cause short circuits and capacity loss.[1] [12] C. Solvent Co-intercalation: Particularly in graphite anodes with ether-based electrolytes, entire K⁺-solvent complexes can intercalate, leading to graphite exfoliation and rapid capacity loss.[11][13]

A. Engineer a Stable SEI: i. Utilize KFSI's Properties: KFSI is known to form a more stable, inorganic-rich (e.g., KF) SEI compared to salts like KPF₆. [2] Ensure high purity of your salt and solvents. ii. Artificial SEI: For advanced applications, consider pre-forming an artificial SEI layer on the anode before cell assembly. This provides a stable foundation that prevents direct contact between the electrolyte and the anode.[14] B. Suppress Dendrites: i. Increase Salt Concentration: Higher concentrations can help create a more uniform ion flux to the electrode surface, discouraging dendrite nucleation. ii. Use Functional Additives: Additives that preferentially adsorb on the potassium surface can guide uniform deposition. C. Prevent Co-intercalation: i. Optimize Salt Concentration: Higher salt concentrations

reduce the amount of "free" solvent available to co-intercalate with K⁺.[\[20\]](#) A concentration of ~2.5 M KFSI in DME has shown good results.[\[7\]](#) ii. Regulate Solvation Structure: The choice of ether can be critical. DEE, for example, has shown different solvation behavior than DME, which can suppress co-intercalation.[\[13\]](#)

3. No/Very Low Capacity at Extremely Low Temperatures (e.g., < -40°C)

A. Electrolyte Freezing: The freezing point of the solvent system has been reached. B. Salt Precipitation: The solubility of KFSI in the chosen solvent decreases significantly at very low temperatures, causing the salt to precipitate out.[\[3\]](#)

A. Lower the Freezing Point:
i. Use Low-Melting Point Solvents: Select solvents and co-solvents with very low melting points (e.g., EMC: -53°C, MP: -88°C).[\[21\]](#) ii. Formulate Eutectic Mixtures: Blending multiple solvents can create a eutectic mixture with a lower freezing point than any individual component. B. Maintain Salt Solubility: i. Solvent Selection: Ensure the chosen solvent system has adequate solvating power for KFSI across the entire target temperature range. ii. Dual-Salt Systems: In some cases, adding a small amount of a secondary salt can improve the solubility and performance of the primary salt through synergistic effects.[\[22\]](#)

Data Summary & Visualization

Table 1: Properties of Common Solvents for Low-Temperature Electrolytes

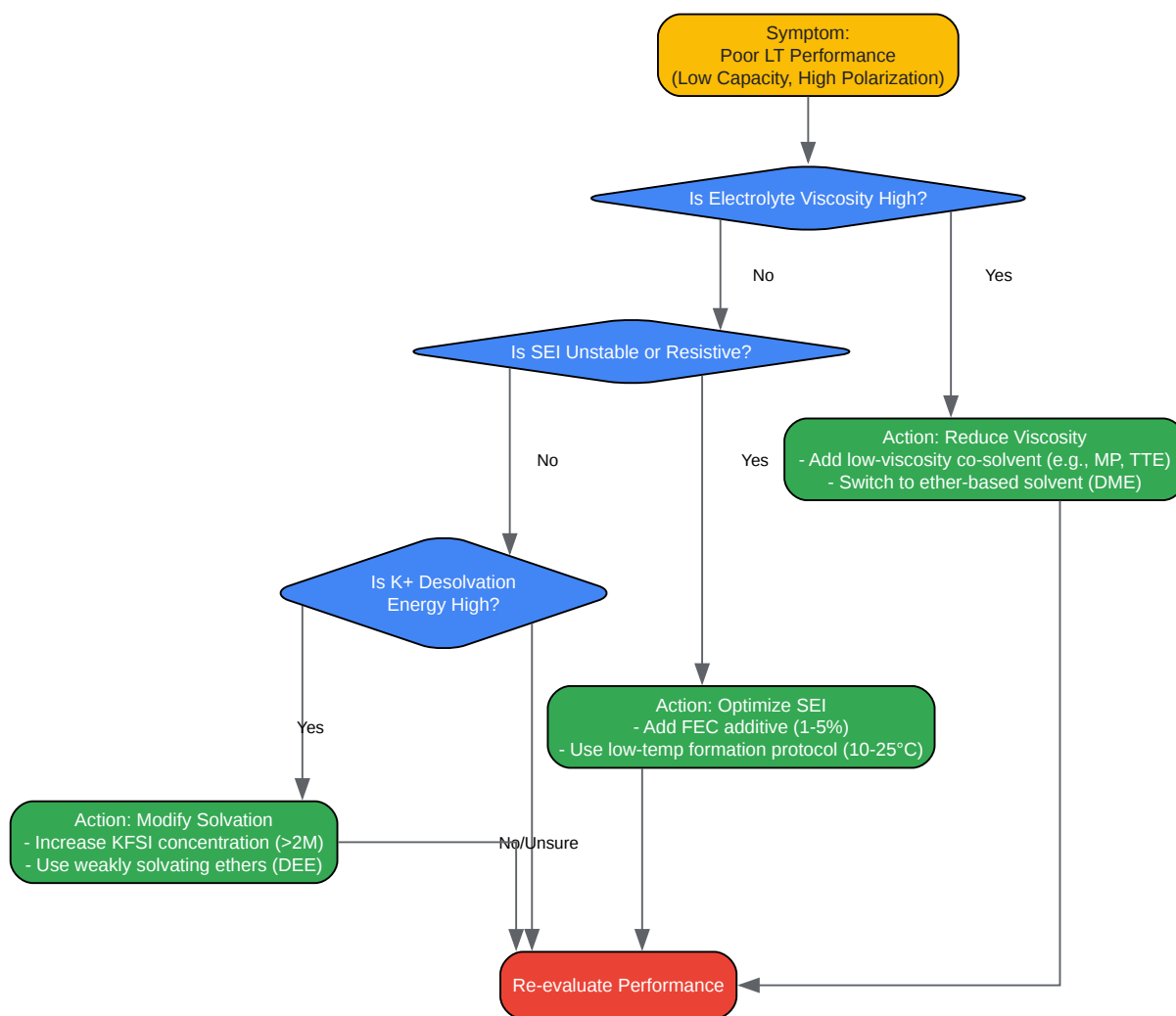
This table provides a reference for selecting appropriate solvents based on their physical properties, which are critical for low-temperature performance.

Solvent	Abbreviation	Melting Point (°C)	Boiling Point (°C)	Viscosity (mPa·s at 25°C)	Dielectric Constant (ε)
Ethylene Carbonate	EC	36.4	248	~1.90 (at 40°C)	89.8
Diethyl Carbonate	DEC	-43	127	0.75	2.8
Ethyl Methyl Carbonate	EMC	-53	107	0.65	3.0
1,2-Dimethoxyethane	DME	-58	85	0.46	7.2
Diethyl Ether	DEE	-116.3	34.6	0.23	4.3
Methyl Propionate	MP	-88	79	0.52	5.8

Data compiled from various sources for comparative purposes.[\[3\]](#)[\[21\]](#)

Diagram 1: Troubleshooting Workflow for Poor Low-Temperature Performance

This diagram outlines a logical sequence of steps to diagnose and address common issues encountered during low-temperature experiments with KFSI electrolytes.

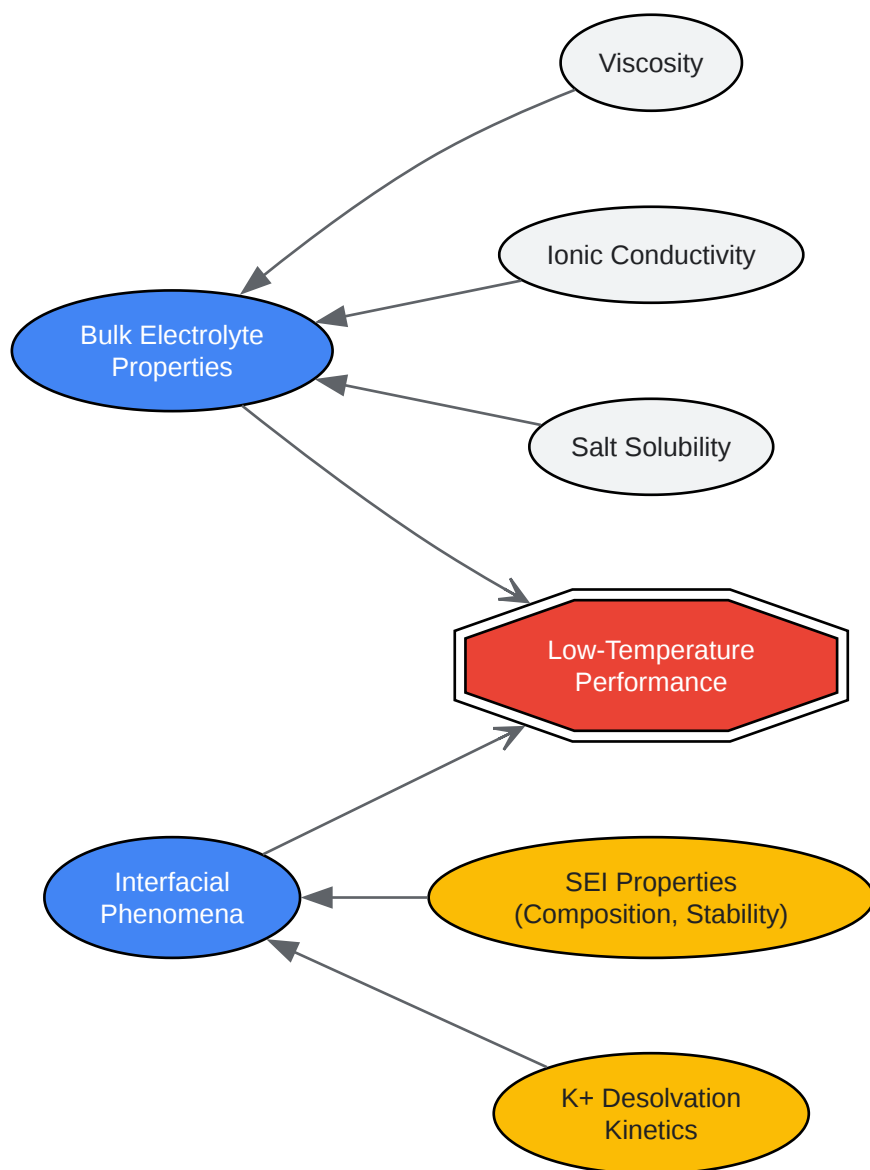


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Caption: A step-by-step workflow for diagnosing low-temperature performance issues.

Diagram 2: Key Factors Influencing Low-Temperature Performance

This diagram illustrates the interplay between the primary factors that dictate the performance of KFSI electrolytes in cold environments.



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Caption: Interrelated factors governing low-temperature battery performance.

Experimental Protocols

Protocol 1: Low-Temperature Ionic Conductivity Measurement via EIS

Objective: To accurately measure the ionic conductivity of a KFSI electrolyte as a function of temperature.

Materials & Equipment:

- KFSI salt and chosen solvent(s)
- Argon-filled glovebox
- Conductivity cell (e.g., Swagelok-type cell with stainless steel blocking electrodes)
- Potentiostat with Electrochemical Impedance Spectroscopy (EIS) capability
- Temperature-controlled chamber or cryostat
- Calibrated thermometer/thermocouple

Procedure:

- Electrolyte Preparation: Inside the glovebox, prepare the KFSI electrolyte at the desired concentration. Ensure all components are anhydrous.
- Cell Assembly:
 - Measure the distance between the two stainless steel electrodes (L) and the area of the electrodes (A).
 - Soak a glass fiber separator in the prepared electrolyte.
 - Assemble the conductivity cell by sandwiching the soaked separator between the two blocking electrodes. Ensure a tight seal.
- Temperature Equilibration:

- Place the assembled cell inside the temperature-controlled chamber. Position a thermocouple as close to the cell as possible.
- Set the chamber to the first target temperature (e.g., 25°C) and allow the cell to equilibrate for at least 1-2 hours.
- EIS Measurement:
 - Connect the cell to the potentiostat.
 - Perform an EIS scan at Open Circuit Potential (OCP) with a small AC amplitude (e.g., 10 mV).
 - Use a wide frequency range, typically from 1 MHz to 100 mHz.
- Data Analysis:
 - Plot the resulting data on a Nyquist plot ($-Z''$ vs. Z').
 - The bulk resistance (R_b) of the electrolyte is determined from the high-frequency intercept of the semicircle with the real (Z') axis.
 - Calculate the ionic conductivity (σ) using the formula: $\sigma = L / (R_b * A)$.
- Temperature Sweep:
 - Decrease the temperature in steps (e.g., 10°C or 20°C increments) down to your lowest target temperature (e.g., -40°C).
 - At each step, repeat steps 3-5, ensuring the cell has fully equilibrated at the new temperature before measurement.
- Data Presentation: Plot the calculated ionic conductivity (σ) as a function of temperature (T). For deeper analysis, create an Arrhenius plot ($\ln(\sigma)$ vs. $1/T$) to calculate the activation energy for ion transport.

References

- Advanced Functional Materials.
- ResearchGate.
- ResearchGate.
- ResearchGate.
- RSC Publishing.
- OSTI.GOV.
- ResearchGate.
- RSC Publishing.
- ResearchGate.
- National Institutes of Health.
- MDPI.
- ResearchGate.
- Journal of Electrochemistry.
- ResearchGate.
- ResearchGate.
- Journal of Electrochemistry.
- National Institutes of Health.
- RSC Publishing.
- RSC Publishing.
- LG Energy Solution.

- MDPI.
- ResearchGate.
- ACS Publications.
- MDPI.
- National Institutes of Health.
- ACS Publications.
- Advanced Science.
- ResearchGate.
- arXiv.
- P3 Group.
- National Institutes of Health.

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Sources

- [1. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [2. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [3. Challenges and Prospects of Low-Temperature Rechargeable Batteries: Electrolytes, Interfaces, and Electrodes - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- [4. p3-group.com](https://www.p3-group.com) [[p3-group.com](https://www.p3-group.com)]
- [5. Study on low-temperature cycle failure mechanism of a ternary lithium ion battery - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]

- 6. Thermal decomposition pathways and interfacial reactivity in potassium-ion batteries: focus on the electrolyte and anode - Energy & Environmental Science (RSC Publishing) DOI:10.1039/D5EE06908D [pubs.rsc.org]
- 7. mdpi.com [mdpi.com]
- 8. qianggroup.com [qianggroup.com]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. Advances in low-temperature electrolytes for potassium-ion batteries [esst.cip.com.cn]
- 13. Achieving stable potassium-ion batteries by regulating solvent-cation–anion interactions - Chemical Communications (RSC Publishing) [pubs.rsc.org]
- 14. Artificial SEI for Superhigh-Performance K-Graphite Anode - PMC [pmc.ncbi.nlm.nih.gov]
- 15. researchgate.net [researchgate.net]
- 16. Low-temperature electrolytes and their application in lithium batteries [esst.cip.com.cn]
- 17. Formation of the Solid-Electrolyte-Interphase on Graphite Anodes - Institute for Advanced Study (IAS) [ias.tum.de]
- 18. osti.gov [osti.gov]
- 19. arxiv.org [arxiv.org]
- 20. Electrolyte formulation strategies for potassium-based batteries - PMC [pmc.ncbi.nlm.nih.gov]
- 21. mdpi.com [mdpi.com]
- 22. Low-Temperature Electrolytes for Lithium-Ion Batteries: Current Challenges, Development, and Perspectives - PMC [pmc.ncbi.nlm.nih.gov]
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